Preparation of Fluorosalan Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Fluorosalan*
CAS No.:	*4776-06-1*
Cat. No.:	*B108915*

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Introduction

Fluorosalan is a salicylanilide derivative with known antiseptic and antimicrobial properties. Accurate and reproducible experimental results rely on the correct preparation of stock solutions. These application notes provide a detailed, step-by-step guide for the preparation, storage, and handling of **Fluorosalan** stock solutions for research applications.

Chemical and Physical Properties of **Fluorosalan**

A summary of the key chemical and physical properties of **Fluorosalan** is presented in Table 1. This information is crucial for accurate calculations and proper handling of the compound.

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Property	Value
Molecular Formula	$C_{14}H_8Br_2F_3NO_2$
Molecular Weight	439.03 g/mol [1][2]
Appearance	Solid powder[2]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)[2][3]. Slightly soluble in Methanol[3].
Storage (Solid)	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years) [2].
Purity	>98% (or refer to the Certificate of Analysis)[2]

Experimental Protocol: Preparation of a 10 mM **Fluorosalan** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Fluorosalan** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Fluorosalan** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Sterile, calibrated micropipettes and tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

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Procedure:

- Calculations:
  - To prepare a 10 mM stock solution, the required mass of **Fluorosalan** needs to be calculated using the following formula: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x Molecular Weight (g/mol)
  - For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 10 mmol/L x 0.001 L x 439.03 g/mol x 1000 mg/g = 4.39 mg
- Weighing:
  - In a chemical fume hood, carefully and accurately weigh the calculated amount of **Fluorosalan** powder using an analytical balance.
  - Transfer the powder to a sterile microcentrifuge tube or an amber glass vial to protect it from light.
- Dissolution:
  - Add the calculated volume of anhydrous/sterile DMSO to the tube containing the **Fluorosalan** powder.
  - Securely cap the tube and vortex the solution at a high speed until the **Fluorosalan** is completely dissolved. A brief sonication in a water bath may be used to aid dissolution if necessary.
  - Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
  - Once the **Fluorosalan** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes the number of freeze-thaw cycles, which can degrade the compound over time.
  - Clearly label each aliquot with the compound name, concentration, solvent (DMSO), and the date of preparation.

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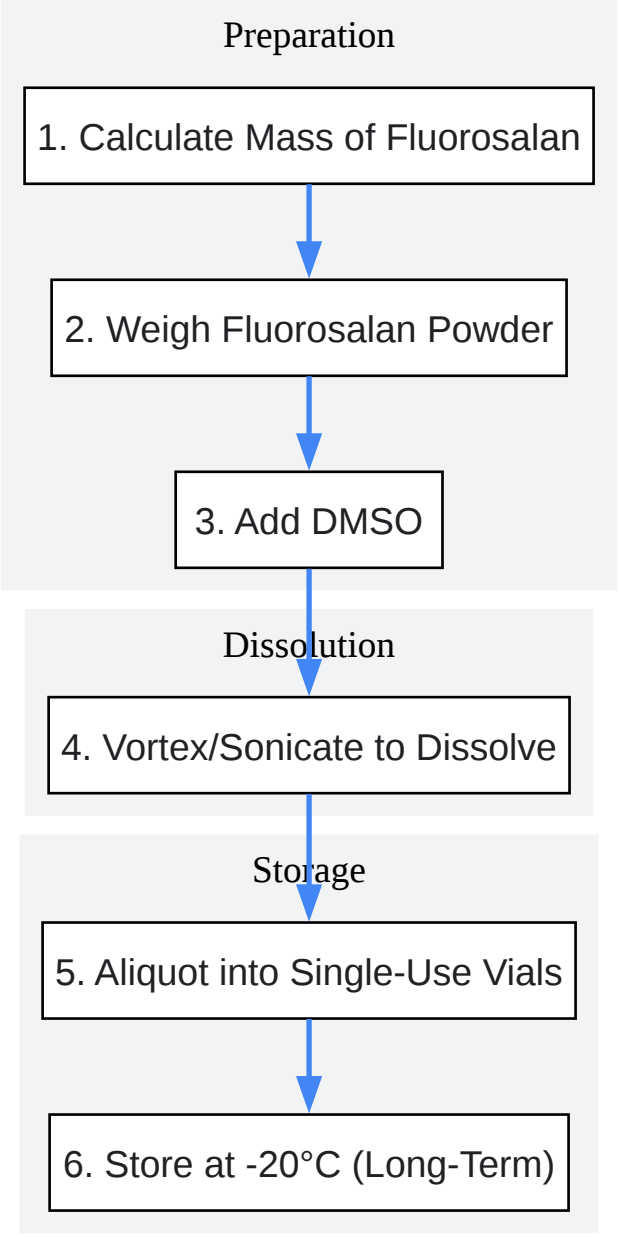
- For long-term storage, place the aliquots in a freezer at -20°C.[2] For short-term storage (days to weeks), aliquots can be kept at 0 - 4°C.[2]

Experimental Workflow



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Caption: Workflow for **Fluorosalan** stock solution preparation.

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Safety Precautions

- Always handle **Fluorosalan** and DMSO in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- DMSO can facilitate the absorption of other chemicals through the skin; therefore, handle with care.
- Consult the Safety Data Sheet (SDS) for **Fluorosalan** for complete safety and handling information.

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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. Molarity Calculator [graphpad.com]
- 3. google.com [google.com]
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